

# Physicochemical Properties of PF-6274484

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: **PF-6274484**

Cat. No.: S539291

Get Quote

The table below summarizes the key available data for **PF-6274484**. Note that the vapor pressure is provided as a predicted value [1] [2].

Property	Value	Condition	Notes
Molecular Formula	C <sub>18</sub> H <sub>14</sub> ClFN <sub>4</sub> O <sub>2</sub> [3] [1] [2]	-	-
Molecular Weight	372.78 g/mol [3] [1] [2]	-	-
Vapor Pressure	0.0 ± 1.6 mmHg	at 25°C	Predicted value; not experimentally measured for the compound [1] [2].
Boiling Point	578.3 ± 50.0 °C	at 760 mmHg	Predicted [1] [2].
Flash Point	303.5 ± 30.1 °C [1] [2]	-	-
Density	1.4 ± 0.1 g/cm <sup>3</sup> [1] [2]	-	-

## Primary Biological Activity & Experimental Data

**PF-6274484** is characterized as a **high-affinity, potent covalent EGFR kinase inhibitor** [3]. Its primary use in research is to inhibit the epidermal growth factor receptor (EGFR), including mutant forms associated with drug resistance [4] [1] [2].

## Target Potency (Kinase Inhibition)

The inhibitory activity is summarized in the table below [4] [2]:

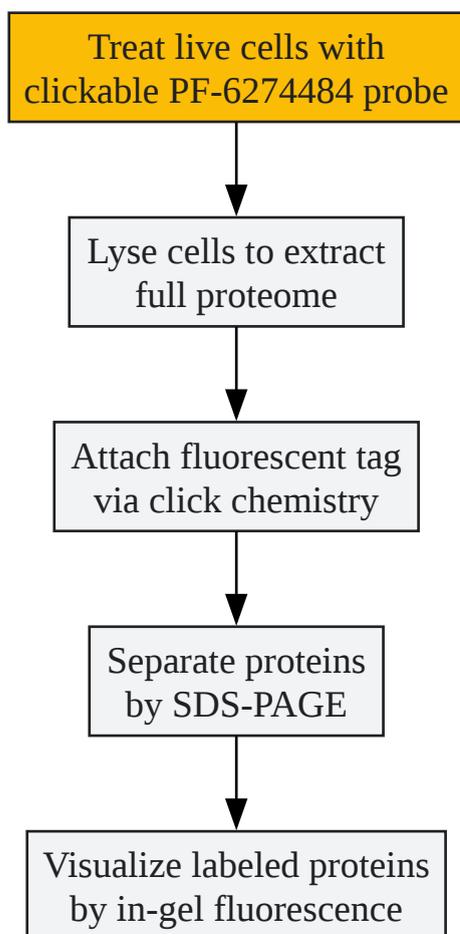
Target	Ki (nM)	Cellular IC50 (nM)	Cell Line
EGFR (WT)	0.18 nM	5.8 nM	A549 tumor cells
EGFR-L858R/T790M	0.14 nM	6.6 nM	H1975 tumor cells

## Key Experimental Protocols

The biological activity of **PF-6274484** is typically assessed through the following methods:

- **Autophosphorylation Assay:** This protocol measures the inhibition of EGFR's self-phosphorylation in tumor cell lines. Cells are treated with the inhibitor, and the level of phosphorylated EGFR is detected using techniques like western blotting or immunoassay [4] [2].
- **Cellular Target Engagement (Competitive ABPP):** As detailed in research by Lanning et al., a "clickable" alkyne analog of **PF-6274484** is used. The workflow is as follows [5]:
  - **Treatment:** Live cells are treated with the clickable probe.
  - **Lysis & Click Chemistry:** Cells are lysed, and a fluorescent tag is attached to the probe via a chemical reaction.
  - **Analysis:** Labeled proteins are separated by SDS-PAGE and visualized via in-gel fluorescence scanning. Specific targets are confirmed by pre-treating cells with **PF-6274484** to compete with and reduce the probe's signal.

This process of competitive Activity-Based Protein Profiling (ABPP) to identify specific cellular targets can be visualized in the following workflow:



[Click to download full resolution via product page](#)

## How to Obtain Vapor Pressure Data

Since specific vapor pressure data for **PF-6274484** is not publicly available, here are potential pathways to acquire it:

- **Experimental Measurement:** You can contract an analytical chemistry laboratory to perform the measurement. The **static method** in a closed, degassed enclosure is a standard approach for pure compounds [6].
- **Computational Prediction:** You could employ advanced machine learning models, such as **Directed Message Passing Neural Networks (D-MPNN)**, which are designed to predict properties like vapor pressure based solely on molecular structure [7].

*Need Custom Synthesis?*

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. | CAS#:1035638-91-5 | Chemsrsc PF 6274484 [chemsrc.com]
2. - PF | EGFR kinase inhibitor | CAS# 1035638-91-5 | InvivoChem 6274484 [invivochem.com]
3. [toocris.com/products/ pf - 6274484 \\_5939](https://www.tocris.com/products/pf-6274484_5939) [toocris.com]
4. PF-6274484 | EGFR Inhibitor [medchemexpress.com]
5. A roadmap to evaluate the proteome-wide selectivity of ... [pmc.ncbi.nlm.nih.gov]
6. Vapor pressure measurement [calnesis.com]
7. Advancing vapor pressure prediction: A machine learning ... [sciencedirect.com]

To cite this document: Smolecule. [Physicochemical Properties of PF-6274484]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b539291#pf-6274484-vapor-pressure>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States

**Phone:** (512) 262-9938

**Email:** [info@smolecule.com](mailto:info@smolecule.com)

**Web:** [www.smolecule.com](http://www.smolecule.com)